

Preventing agglomeration in basic nickel carbonate powder production

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Compound of Interest

Compound Name: *Basic nickel carbonate tetrahydrate*
Cat. No.: *B8023018*

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Technical Support Center: Basic Nickel Carbonate (BNC) Production

Topic: Preventing Agglomeration & Controlling Particle Size Distribution

Status: Operational | Tier: Level 3 (Advanced Process Engineering)

Mission Statement

Welcome to the BNC Technical Support Hub. This guide addresses the persistent challenge of agglomeration—the irreversible clustering of particles—during the synthesis of Basic Nickel Carbonate ().

Our goal is to transition your process from "art" to "engineering" by controlling the three critical phases of particle life: Nucleation (Birth), Washing (Purification), and Drying (Solidification).

Module 1: Synthesis & Precipitation Kinetics

The Issue: "My particles form large clumps immediately upon reaction."

Root Cause Analysis

Immediate clumping suggests uncontrolled supersaturation. When reagents are mixed too quickly or unevenly, localized zones of high concentration create "burst nucleation" followed by rapid, disordered aggregation to reduce surface energy.

The Protocol: Controlled Double-Jet Precipitation (CDJP)

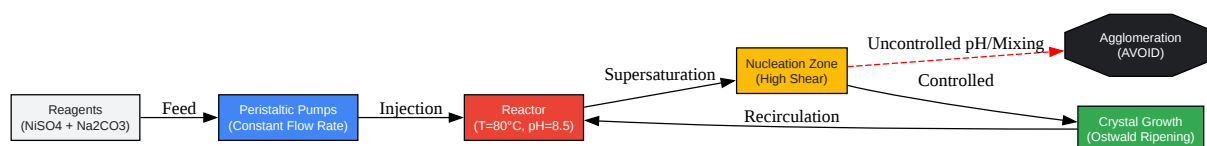
Do not dump reagents together. Use a semi-batch CDJP system to decouple nucleation from growth.

Step-by-Step Workflow:

- Heel Solution: Start with a reactor containing only deionized water (and optionally a surfactant, see Module 4) heated to 70–80°C.
- Simultaneous Injection: Pump your Nickel source () or () and Carbonate source () simultaneously into the reactor.^[1]
- The Buffer Trick: Use a mixed alkali solution (). Sodium Bicarbonate acts as a buffer, stabilizing the pH swing and preventing the rapid formation of gels which act as glue for agglomerates.
- Agitation: High-shear mixing is non-negotiable. It ensures the reaction zone () is smaller than the nucleation time ()

).

Visualization: The CDJP Control Loop



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Figure 1: The Controlled Double-Jet Precipitation (CDJP) workflow designed to separate nucleation from uncontrolled agglomeration.

Module 2: The Washing Phase (Solvent Exchange)

The Issue: "The powder looks fine wet, but forms hard 'bricks' after drying."

Expert Insight: The Capillary Force Trap

This is the most common failure point. As water evaporates from the pores between particles, it creates a meniscus. The surface tension of water (

) exerts a massive capillary pressure (

) pulling particles together, described by the Young-Laplace equation:

Where

is the pore radius. Smaller particles = higher pressure = harder agglomerates.

The Solution: Ethanol Solvent Exchange

You must reduce

. Ethanol has a surface tension of

, reducing the crushing force by ~70%.

Protocol:

- **Water Wash:** Wash the precipitate with DI water until conductivity drops (removing and).
- **Ethanol Wash:** Perform 2 final washes with absolute ethanol. Resuspend the cake fully in ethanol, stir for 10 minutes, then filter.
- **Result:** The liquid in the pores is now ethanol, not water. Upon drying, the capillary forces are too weak to fuse the particles.

Module 3: Drying Technologies

The Issue: "Oven drying destroys my particle morphology."

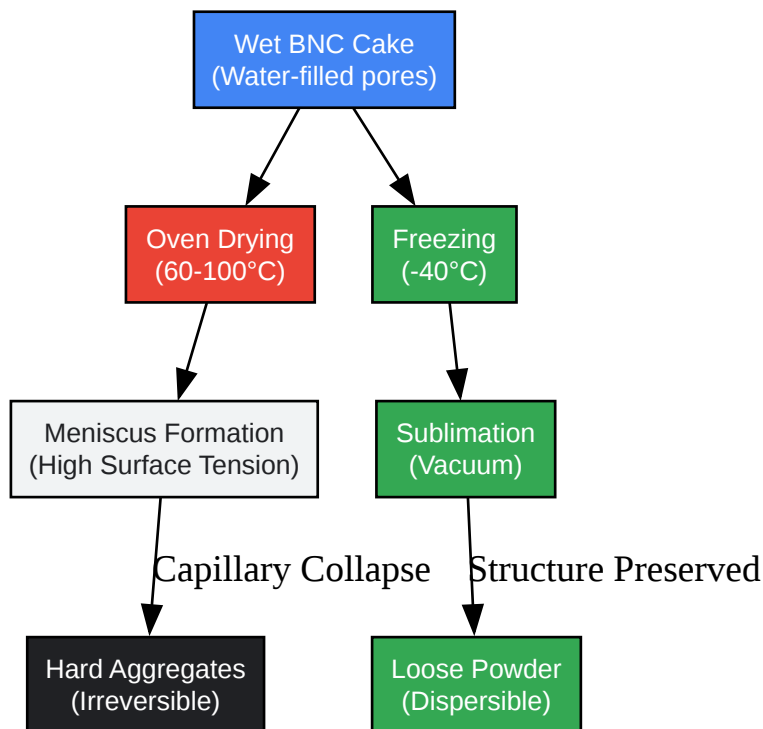
Comparison of Drying Forces

Feature	Oven Drying	Spray Drying	Freeze Drying (Lyophilization)
Mechanism	Evaporation (Liquid Gas)	Rapid Evaporation	Sublimation (Solid Gas)
Capillary Stress	High (Crust formation)	Medium (Hollow spheres)	Zero (No liquid phase)
Agglomerate Type	Hard Aggregates (Fused)	Soft Agglomerates	Loose Powder
Recommendation	Avoid for Nano-grade	Good for Microspheres	Gold Standard

The "Freeze-Dissolving" Advanced Technique

Recent research suggests a "Freeze-Dissolving" method.^[2] Instead of traditional freeze-drying, the frozen precursor is washed with a cold antisolvent that dissolves the ice matrix but not the nanoparticles, preventing the particles from ever touching during the phase transition.

Visualization: Drying Stress Pathways



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Figure 2: Comparison of stress forces during Oven Drying vs. Freeze Drying. Note the capillary collapse in the oven pathway.

Module 4: FAQ & Troubleshooting

Q1: Can I use surfactants to prevent agglomeration? A: Yes. PEG-400 (non-ionic) or CTAB (cationic) are effective. They provide steric hindrance, acting as a bumper between particles. Add them to the heel solution before precipitation starts.

- Warning: Surfactants can be difficult to wash off. If your application (e.g., catalysis) requires a clean surface, rely on the Ethanol Exchange method instead.

Q2: My BNC powder has a bimodal size distribution. Why? A: This indicates "secondary nucleation." You likely added reagents too fast, causing a second wave of new nuclei to form while the first wave was already growing. Reduce feed rate or increase stirring speed.

Q3: Does calcination affect agglomeration? A: Yes. If you calcine BNC to form Nickel Oxide (

), sintering will occur at contact points. To prevent this, ensure the BNC precursor is loosely packed (freeze-dried) and keep calcination temperatures as low as possible (e.g., <math><400^{\circ}\text{C}</math>) for the required crystallinity.

References

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- Synthesis Protocol: Method for preparing high-density basic nickel carbonate.^[1] WIPO Patent WO/2019/128142.
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Sources

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